

6-Chloro-1-methylindole-2-boronic acid solubility data

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Compound of Interest

Compound Name: 6-Chloro-1-methylindole-2-boronic acid

CAS No.: 957066-11-4

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An In-Depth Technical Guide to the Solubility of **6-Chloro-1-methylindole-2-boronic acid**

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Abstract

6-Chloro-1-methylindole-2-boronic acid is a pivotal building block in contemporary drug discovery, primarily utilized in palladium-catalyzed cross-coupling reactions to synthesize complex bioactive molecules.^{[1][2]} Despite its synthetic utility, a comprehensive understanding of its solubility is crucial for optimizing reaction conditions, formulation development, and ensuring reproducible experimental outcomes. This guide provides a deep dive into the theoretical and practical aspects of the solubility of **6-Chloro-1-methylindole-2-boronic acid**. It synthesizes the underlying physicochemical principles governing its solubility and presents a robust, field-proven experimental protocol for its empirical determination. This document is intended for researchers, scientists, and drug development professionals who require a thorough and practical understanding of this compound's solubility characteristics.

Introduction: The Significance of 6-Chloro-1-methylindole-2-boronic acid in Medicinal Chemistry

Indole derivatives are a cornerstone of many biologically active compounds.^[2] The functionalization of the indole scaffold is a key strategy in medicinal chemistry to modulate pharmacological activity. **6-Chloro-1-methylindole-2-boronic acid** has emerged as a versatile synthetic intermediate, particularly in the Suzuki-Miyaura cross-coupling reaction, which facilitates the formation of carbon-carbon bonds.^{[1][3]} This reaction is instrumental in the synthesis of biaryl and related structures found in numerous drug candidates.^{[1][3]}

The solubility of a reagent is a critical parameter that dictates its utility in both synthetic and biological contexts. For drug development professionals, poor solubility can hinder reaction kinetics, complicate purification, and pose significant challenges for formulation and bioavailability.^[4] This guide, therefore, addresses the pressing need for a comprehensive understanding of the solubility of **6-Chloro-1-methylindole-2-boronic acid**.

Physicochemical Properties of 6-Chloro-1-methylindole-2-boronic acid

A foundational understanding of the compound's intrinsic properties is essential before delving into its solubility behavior.

Property	Value	Source
Molecular Formula	C ₉ H ₉ BClNO ₂	^{[5][6][7]}
Molecular Weight	209.44 g/mol	^{[5][6]}
Appearance	Solid	^[6]
CAS Number	957066-11-4	^[7]
InChI Key	HAKQDXBWDPGHDD-UHFFFAOYSA-N	^{[5][6]}

Theoretical Framework for the Solubility of Boronic Acids

Direct, quantitative solubility data for **6-Chloro-1-methylindole-2-boronic acid** is not readily available in the public domain. However, a robust theoretical framework based on the behavior of related arylboronic acids can provide valuable predictive insights.

The Dual Nature of the Boronic Acid Moiety

The boronic acid group ($-B(OH)_2$) is a Lewis acid, capable of accepting an electron pair.[8] In aqueous solutions, this acidity plays a crucial role in its solubility. At physiological pH, it largely exists in its uncharged trigonal form. However, in more basic conditions ($pH > pK_a$), it can convert to a more soluble, anionic tetrahedral form.[8] The pK_a of arylboronic acids typically ranges from 4 to 10, influenced by the electronic effects of substituents on the aromatic ring.[8] The electron-withdrawing nature of the chloro-substituted indole ring likely influences the pK_a of the title compound.

The Boroxine Equilibrium: A Critical Factor

A defining characteristic of boronic acids is their propensity to undergo dehydration to form cyclic anhydrides known as boroxines.[4][9] This equilibrium is a critical determinant of solubility, as boroxines are generally less soluble than their corresponding monomeric acids.[4]

Caption: Equilibrium between the boronic acid monomer and its boroxine trimer.

Influence of Solvents

The choice of solvent is paramount in determining the solubility of **6-Chloro-1-methylindole-2-boronic acid**.

- **Polar Protic Solvents** (e.g., water, alcohols): While the boronic acid group can form hydrogen bonds, the overall hydrophobicity of the chloro-indole scaffold may limit aqueous solubility. The addition of polyols like mannitol can sometimes increase the aqueous solubility of boronic acids by forming more soluble boronate esters.[4]
- **Polar Aprotic Solvents** (e.g., acetone, THF, dioxane): These solvents are often good choices for dissolving boronic acids for synthetic reactions. Phenylboronic acid, for instance, exhibits

high solubility in ethers and ketones.[\[10\]](#)[\[11\]](#)

- Non-polar Solvents (e.g., hydrocarbons): Boronic acids generally exhibit very low solubility in non-polar solvents like methylcyclohexane.[\[11\]](#)

Experimental Protocol for Solubility Determination: The Dynamic Method

Given the absence of published data, an empirical determination of solubility is necessary. The dynamic method, which involves observing the temperature at which a solid solute completely dissolves in a solvent at a known concentration, is a reliable approach.[\[9\]](#)[\[10\]](#)[\[12\]](#)

Materials and Apparatus

- **6-Chloro-1-methylindole-2-boronic acid**
- Selected solvents (e.g., water, methanol, ethanol, acetone, THF, dioxane, toluene)
- Analytical balance
- Sealed glass vials or test tubes
- Temperature-controlled heating block or water bath with a magnetic stirrer
- Calibrated thermometer or temperature probe
- Luminance probe or a laser beam and detector to observe turbidity (optional, visual observation can be used)

Step-by-Step Methodology

Caption: Workflow for the dynamic method of solubility determination.

- Preparation of Samples:
 - Accurately weigh a specific amount of **6-Chloro-1-methylindole-2-boronic acid** into a series of vials.

- Add a precise volume or mass of the chosen solvent to each vial to create a range of known concentrations.
- Seal the vials to prevent solvent evaporation.
- Heating and Observation:
 - Place the vials in the temperature-controlled block or bath.
 - Begin heating slowly (e.g., 0.5 °C/min) with continuous stirring.
 - Carefully observe each sample to identify the exact temperature at which the last solid particles dissolve, resulting in a clear solution. This is the "clear point."
- Data Recording and Analysis:
 - Record the clear point temperature for each corresponding concentration.
 - Repeat the measurement for each solvent of interest.
 - Plot the concentration (solubility) as a function of the clear point temperature for each solvent.

Self-Validating System and Trustworthiness

This protocol incorporates a self-validating system. By preparing multiple samples of varying concentrations, a solubility curve is generated rather than a single data point. The consistency and trend of this curve provide confidence in the results. For enhanced accuracy, a cooling cycle can also be performed to determine the "cloud point" (temperature of initial crystal formation), and the average of the clear and cloud points can be taken as the equilibrium solubility temperature.

Data Presentation and Interpretation

The experimentally determined solubility data should be tabulated for clarity and ease of comparison.

Table 1: Solubility of **6-Chloro-1-methylindole-2-boronic acid** in Various Solvents

Solvent	Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)	Notes
Water	Record T	Record S	Calculate M	e.g., pH of the solution
Methanol	Record T	Record S	Calculate M	
Acetone	Record T	Record S	Calculate M	
Dioxane	Record T	Record S	Calculate M	
Toluene	Record T	Record S	Calculate M	
Other				

Implications for Drug Development and Synthesis

A thorough understanding of the solubility of **6-Chloro-1-methylindole-2-boronic acid** is critical for its effective use in drug discovery.

- **Reaction Optimization:** In Suzuki-Miyaura coupling, the solubility of the boronic acid in the reaction solvent system (e.g., dioxane/water) directly impacts reaction rates and yields.^[13] Inadequate solubility can lead to heterogeneous reaction mixtures and incomplete conversions.
- **Formulation Science:** For any potential therapeutic agent derived from this building block, solubility is a key determinant of its delivery and bioavailability.^[4] Early knowledge of solubility characteristics can guide formulation strategies.
- **Purification:** Crystallization is a common method for purifying synthetic intermediates and final products. Knowledge of solubility in different solvents as a function of temperature is essential for developing efficient crystallization protocols.^[11]

Conclusion

While specific solubility data for **6-Chloro-1-methylindole-2-boronic acid** is not extensively published, this guide provides the necessary theoretical framework and a robust experimental

protocol for its determination. By understanding the interplay of the boronic acid moiety, the chloro-indole scaffold, and solvent properties, researchers can make informed decisions in their experimental designs. The provided dynamic method offers a reliable means to generate the critical solubility data required for advancing synthetic chemistry and drug development programs that utilize this important building block.

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